

A Comparative Guide to 1-Tetracosene Reference Standards for Chromatography

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Compound of Interest

Compound Name: 1-Tetracosene

Cat. No.: B167344

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For researchers, scientists, and drug development professionals relying on precise analytical measurements, the quality of reference standards is paramount. This guide provides an objective comparison of commercially available **1-tetracosene** reference standards used in chromatography. Due to the limited public availability of complete Certificates of Analysis (CoAs) with detailed experimental data from all suppliers, this comparison focuses on product specifications, supplier accreditations, and available technical information. Researchers are strongly encouraged to request lot-specific CoAs from suppliers for comprehensive quantitative data.

Introduction to 1-Tetracosene in Chromatography

1-Tetracosene ($C_{24}H_{48}$) is a long-chain alpha-olefin critical as a reference compound in analytical techniques such as gas chromatography (GC) and mass spectrometry (MS).^[1] Its well-defined chemical structure and physical properties allow for the accurate identification and quantification of long-chain hydrocarbons in various matrices, including environmental samples, petroleum products, and biological extracts.

Comparison of 1-Tetracosene Reference Standards

The following table summarizes the product specifications for **1-tetracosene** from various suppliers based on publicly available data.

Supplier	Product Number (Example)	Purity Specification	Format	Accreditations Mentioned	Availability of CoA
LGC Standards	TRC-T585763-10MG	Not specified on product page	Neat	ISO 17034 mentioned for other products[2][3]	Available upon request[4]
Sigma-Aldrich (Merck)	87089	Analytical Standard	Neat	ISO 17034 for many CRMs[5]	Available on product page
Benchchem	B167344	Not specified on product page	Neat	Not specified	Not specified
Cayman Chemical	Not explicitly found	Various purities for other lipids (e.g., $\geq 98\%$)[6][7]	Not applicable	ISO/IEC 17025 and ISO 17034 for CRMs[8]	Available for products
Santa Cruz Biotechnology	sc-229233	Not specified	Neat	Not specified	Not specified

Note: The absence of a specified purity on a product page does not imply a low-quality product but rather that this information is detailed on the lot-specific Certificate of Analysis.

Key Considerations for Selecting a Reference Standard

When selecting a **1-tetracosene** reference standard, consider the following:

- Certified Purity and Uncertainty: A Certificate of Analysis from a supplier accredited to ISO 17034 provides the highest level of assurance, as it includes a certified value for the analyte's purity and an associated uncertainty budget.

- Traceability: For applications requiring high accuracy, ensure the reference material is traceable to a national or international standard.
- Supplier Accreditation: ISO 17034 is the standard for the competence of reference material producers, while ISO/IEC 17025 is for the competence of testing and calibration laboratories. [\[8\]](#)
- Intended Use: The required purity and level of certification will depend on the specific application, whether it is for routine analysis, method validation, or calibration.

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible use of reference standards. Below are generalized protocols for the analysis of **1-tetracosene**.

Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a standard method for determining the purity of a **1-tetracosene** reference standard.

1. Sample Preparation:

- Accurately weigh a small amount of the **1-tetracosene** standard.
- Dissolve in a high-purity volatile solvent (e.g., hexane or cyclohexane) to a concentration of approximately 100 µg/mL.
- Transfer to an autosampler vial.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column.
- Injector: Split/splitless, operated in split mode (e.g., 50:1) at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.

- Ramp 1: 15°C/min to 320°C.
- Hold at 320°C for 10 minutes.
- MSD Transfer Line: 280°C.
- Ion Source: Electron Ionization (EI) at 230°C.
- Quadrupole: 150°C.
- Scan Range: m/z 40-500.

3. Data Analysis:

- Integrate the peak corresponding to **1-tetracosene** and any impurity peaks.
- Calculate the purity as the area percentage of the main peak relative to the total peak area.

Stability Study Protocol

This protocol provides a framework for assessing the stability of a **1-tetracosene** reference standard over time.

1. Sample Storage:

- Store aliquots of the **1-tetracosene** standard under different conditions as per ICH guidelines (e.g., long-term: 25°C/60% RH; accelerated: 40°C/75% RH).[9][10][11][12]
- Store in tightly sealed, amber glass vials to protect from light and moisture.

2. Testing Intervals:

- Long-term: 0, 3, 6, 9, 12, 18, 24, and 36 months.[10]
- Accelerated: 0, 3, and 6 months.[9]

3. Analytical Method:

- Use the validated GC-MS purity method described above to analyze the samples at each time point.
- Monitor for changes in purity and the appearance of degradation products.

4. Data Evaluation:

- Compare the purity results at each time point to the initial (time 0) result.
- A significant change is typically defined as a drop in purity of more than a specified percentage (e.g., 2%).

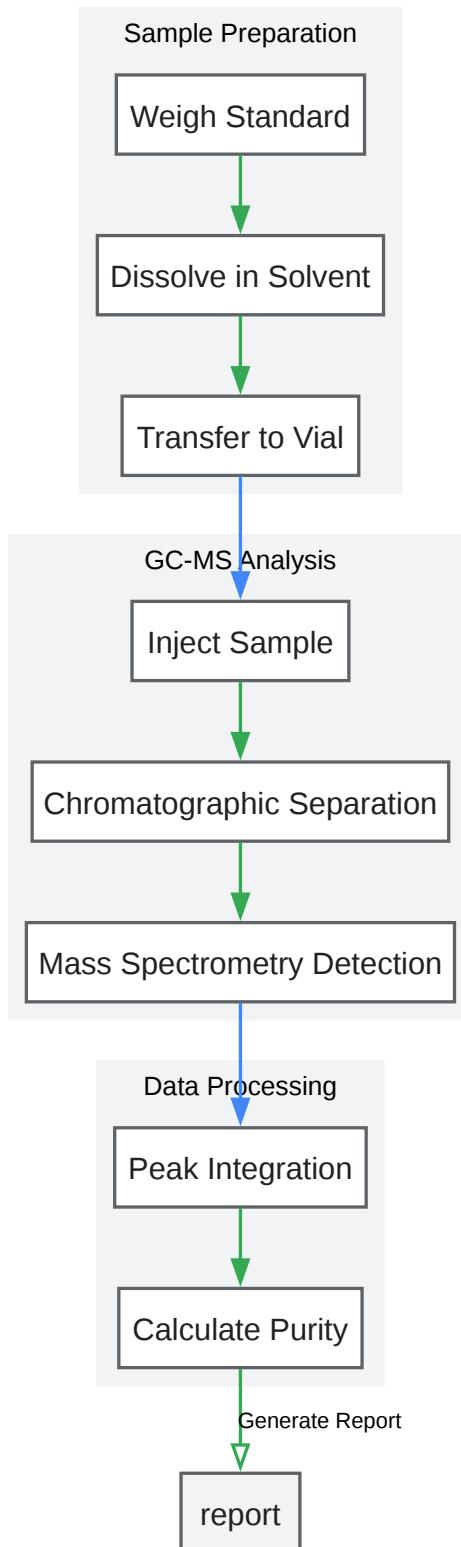
Alternatives to 1-Tetracosene

For certain applications, other long-chain alpha-olefins can be used as reference standards. The choice of alternative will depend on the specific analytical requirements.

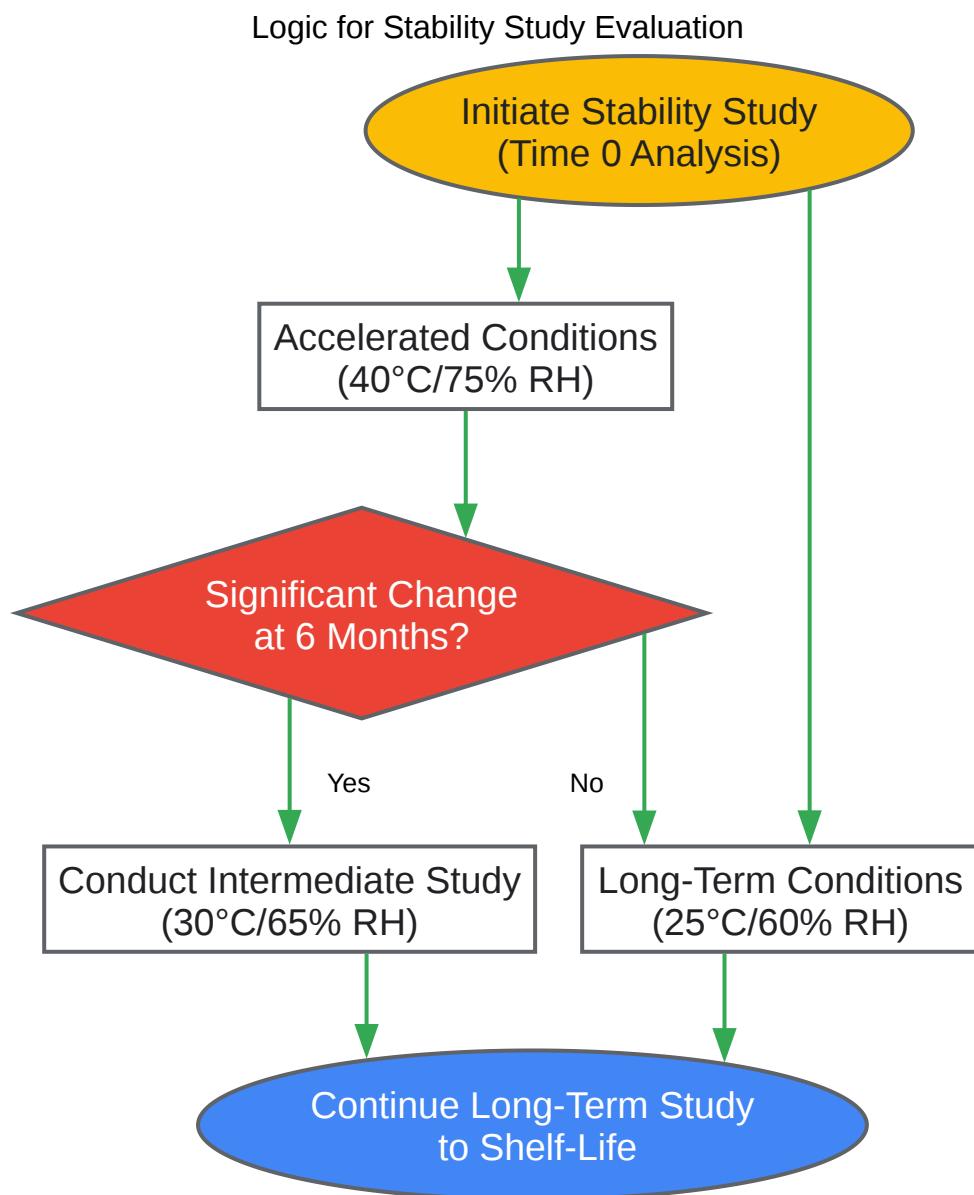
Alternative Compound	CAS Number	Molecular Formula	Key Considerations
1-Docosene	1599-67-3	C ₂₂ H ₄₄	Shorter chain length, may have different chromatographic retention.
1-Hexacosene	18835-33-1	C ₂₆ H ₅₂	Longer chain length, may require higher GC oven temperatures.
1-Octacosene	18835-34-2	C ₂₈ H ₅₆	Even longer chain length, solubility in common GC solvents might be lower.
Tetracosane	646-31-1	C ₂₄ H ₅₀	The corresponding alkane, useful for comparison of saturated vs. unsaturated hydrocarbons. [13]

Visualizations

GC-MS Purity Analysis Workflow

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Caption: Workflow for GC-MS purity analysis of **1-tetracosene**.



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Caption: Decision logic for performing stability studies.

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